

# Essential Safety and Operational Guide for Handling TNG-0746132

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## Compound of Interest

Compound Name: **TNG-0746132**

Cat. No.: **B10858027**

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This document provides immediate and essential safety protocols, logistical information, and disposal plans for the handling of **TNG-0746132** (CAS No. 2821749-57-7). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Physicochemical and Safety Data

Quantitative data for **TNG-0746132** is summarized below for easy reference.

Property	Value
Molecular Formula	C <sub>26</sub> H <sub>22</sub> F <sub>3</sub> N <sub>7</sub> O
Molecular Weight	505.49 g/mol
Appearance	Solid
Color	White to off-white
CAS Number	2821749-57-7

Storage Conditions	Duration
Powder	-20°C for 3 years, or 4°C for 2 years
In Solvent	-80°C for 6 months, or -20°C for 1 month

## Personal Protective Equipment (PPE)

A comprehensive PPE program is critical when handling **TNG-0746132** to minimize exposure.

[1] The following table outlines the recommended PPE based on standard laboratory procedures for handling potent compounds.

Body Part	Recommended Protection
Hands	Chemical-resistant gloves (e.g., nitrile rubber) should be worn. Inspect gloves for tears or punctures before and during use.
Eyes/Face	Safety glasses with side shields or a face shield are mandatory to protect against splashes.
Body	A laboratory coat or a disposable gown should be worn to prevent skin contact.
Respiratory	For operations that may generate dust or aerosols, a NIOSH-approved respirator is recommended. Use in a well-ventilated area, preferably a chemical fume hood.

## Experimental Protocols: Handling and Disposal

Strict adherence to the following protocols is essential for the safe handling and disposal of **TNG-0746132**.

### Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Wear appropriate PPE (gloves, lab coat, safety glasses) when handling the package.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, adhering to the temperature guidelines in the table above.

### Handling and Use:

- All handling of **TNG-0746132** powder should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- Before use, ensure all necessary PPE is correctly worn.
- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly with soap and water after handling.

#### Disposal:

- Dispose of waste **TNG-0746132** and contaminated materials in accordance with all applicable federal, state, and local regulations.
- Contaminated PPE (e.g., gloves, disposable gowns) should be placed in a sealed bag and disposed of as chemical waste.
- Do not dispose of down the drain or in regular trash.

## Workflow for Safe Handling of TNG-0746132

The following diagram outlines the key steps for the safe handling of **TNG-0746132** from receipt to disposal.



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## References

- 1. US20050129914A1 - Protective fabrics - Google Patents [patents.google.com]
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